Application Notes & Protocols: Quantification of 2,3-Dibromo-2-(4-bromophenyl)propionic acid

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Compound of Interest

Compound Name:	*2,3-Dibromo-2-(4-bromophenyl)propionic acid*
CAS No.:	*112595-55-8*
Cat. No.:	*B017444*

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Abstract: This document provides a comprehensive technical guide for the quantitative analysis of **2,3-Dibromo-2-(4-bromophenyl)propionic acid**. Designed for researchers, analytical scientists, and drug development professionals, this guide details three robust analytical methodologies: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS) with derivatization, and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Each section explains the scientific rationale behind the chosen methodology, provides detailed step-by-step protocols, and outlines validation parameters according to ICH Q2(R2) guidelines to ensure data integrity and reliability.

Introduction and Analyte Properties

2,3-Dibromo-2-(4-bromophenyl)propionic acid is a halogenated aromatic carboxylic acid. Accurate and precise quantification of such compounds is critical in various scientific contexts, including pharmaceutical development, where it may be a process intermediate or impurity, and in environmental science, as an analog to other persistent brominated compounds. The selection of an appropriate analytical technique is paramount and depends on the required sensitivity, selectivity, and the complexity of the sample matrix.

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Analyte Physicochemical Profile:

Property	Value	Source
Chemical Formula	$C_9H_7Br_3O_2$	[1]
Molecular Weight	406.87 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Solubility	Soluble in methanol; sparingly soluble in water	[2][3]
Melting Point	~200 °C (with decomposition)	[3][4]
pKa (Predicted)	2.21 ± 0.11	[2]

The molecule's structure, featuring a phenyl ring, makes it an excellent candidate for UV detection.[5][6][7] Its carboxylic acid functional group imparts polarity and acidity, which must be managed chromatographically. The compound's relatively low volatility and thermal lability (indicated by decomposition at its melting point) suggest that direct GC analysis is not feasible without chemical modification (derivatization).[3][4]

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Principle of Method: HPLC-UV is a robust and widely accessible technique ideal for the quantification of non-volatile molecules with a UV chromophore.[8] The brominated phenyl group in the analyte allows for sensitive detection. A reversed-phase chromatographic approach is employed, where the analyte partitions between a nonpolar stationary phase and a polar mobile phase. The inclusion of an acid in the mobile phase suppresses the ionization of the analyte's carboxylic acid group (pKa ≈ 2.21), ensuring it is in its neutral, more retained form, which results in improved peak shape and chromatographic performance.

Experimental Protocol: HPLC-UV

1. Instrumentation & Consumables:

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- HPLC system with quaternary or binary pump, autosampler, column thermostat, and UV/Diode Array Detector (DAD).
- Reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
- Solvents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Water (Type I, 18.2 MΩ·cm).
- Reagents: Formic acid or Trifluoroacetic acid (TFA).

2. Chromatographic Conditions:

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient Program:
  - 0-2 min: 50% B
  - 2-10 min: 50% to 95% B
  - 10-12 min: 95% B
  - 12.1-15 min: 50% B (re-equilibration)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 10 µL.[8][9]
- Detection Wavelength: 254 nm (or optimal wavelength determined by DAD scan).

3. Standard and Sample Preparation:

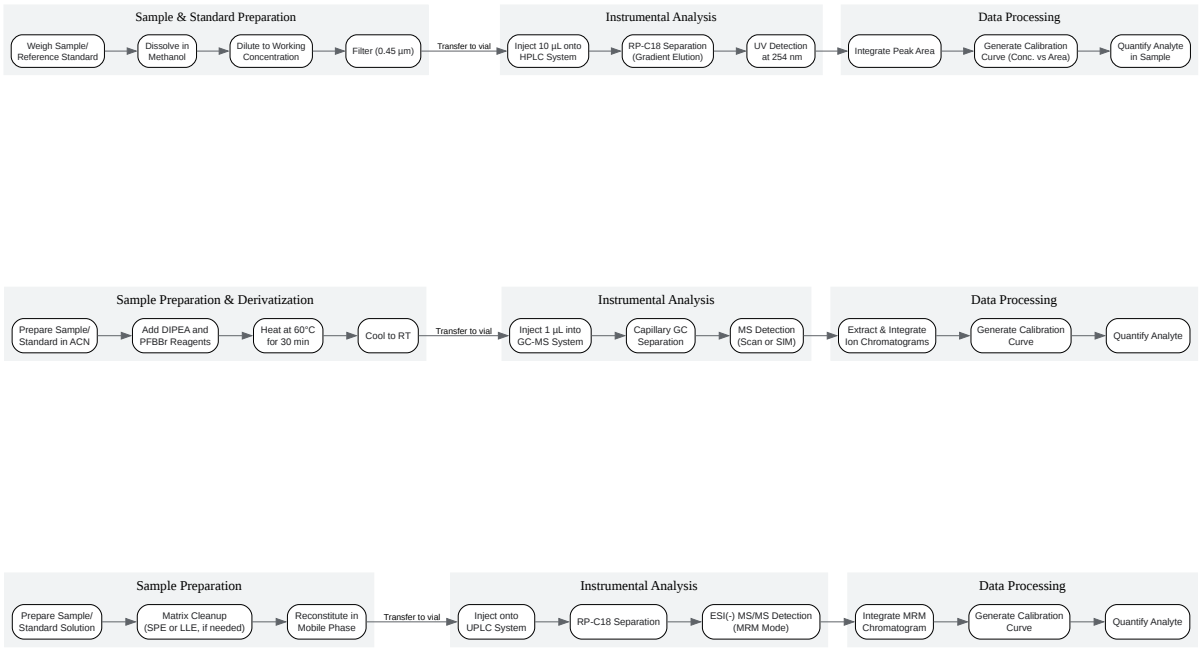
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **2,3-Dibromo-2-(4-bromophenyl)propionic acid** reference standard and dissolve in 10 mL of methanol.

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- Calibration Standards (0.1 - 100 µg/mL): Perform serial dilutions of the stock solution with the mobile phase (50:50 A:B) to prepare a minimum of five calibration standards.[8]
- Sample Preparation: Accurately weigh the sample, dissolve in methanol, and dilute as necessary with the mobile phase to fall within the calibration range. Filter the final solution through a 0.45 µm syringe filter prior to injection.

Workflow and Validation

The analytical workflow for the HPLC-UV method is outlined below.



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